

Application Notes and Protocols for IR-825 Stock and Working Solutions

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Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B12442721**

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Introduction

IR-825 is a near-infrared (NIR) fluorescent dye commonly utilized in various research applications, particularly in the fields of cancer therapy and in vivo imaging.[\[1\]](#)[\[2\]](#) Its properties make it a valuable tool for photothermal and photodynamic therapy.[\[2\]](#) Proper preparation of stock and working solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **IR-825** solutions.

Data Presentation

Table 1: Properties of IR-825

Property	Value	Reference
Molecular Weight	824.42 g/mol	[1]
Chemical Formula	<chem>C54H48ClN2O4</chem>	[1]
Appearance	Light green to green solid	[1]
Storage of Solid	4°C, sealed, away from moisture and light	[1]

Table 2: IR-825 Stock Solution Preparation

Solvent	Concentration	Mass of IR-825 for 1 mL	Mass of IR-825 for 5 mL	Mass of IR-825 for 10 mL
DMSO	1 mM	0.824 mg	4.12 mg	8.24 mg
DMSO	5 mM	4.12 mg	20.6 mg	41.2 mg
DMSO	5.52 mM (Max)	4.55 mg	22.75 mg	45.5 mg

Note: The maximum solubility in DMSO is 4.55 mg/mL (5.52 mM).^[1] Preparation may require ultrasonication and warming to 60°C.^[1] It is recommended to use newly opened, anhydrous DMSO as the compound's solubility can be affected by moisture.^[1]

Table 3: Recommended Working Concentrations

Application	Typical Working Concentration	Notes
In Vitro Studies	1-10 µM	Concentration may vary depending on the cell type and specific assay.
In Vivo Imaging	0.03 mg/mL	A typical injection volume is 100 µL. ^[3]

Experimental Protocols

Materials and Reagents

- IR-825 solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or cell culture medium
- Sterile microcentrifuge tubes
- Sterile syringes and syringe filters (0.2 µm)

- Vortex mixer
- Ultrasonic bath
- Water bath or incubator set to 60°C
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol 1: Preparation of IR-825 Stock Solution (1 mM in DMSO)

- Preparation: Put on appropriate PPE.
- Weighing: Carefully weigh out 0.824 mg of **IR-825** powder and place it in a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the microcentrifuge tube.
- Mixing: Tightly cap the tube and vortex thoroughly for at least 2 minutes.
- Heating and Sonication (if necessary): If the **IR-825** does not fully dissolve, place the tube in an ultrasonic bath for 10-15 minutes. Gentle warming to 60°C in a water bath can also aid dissolution.[\[1\]](#)
- Sterilization (Optional): If required for your application, filter the stock solution through a 0.2 µm syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[\[1\]](#)

Protocol 2: Preparation of IR-825 Working Solution for In Vitro Applications (e.g., 5 µM)

- Thawing: Thaw a single aliquot of the 1 mM **IR-825** stock solution at room temperature.
- Dilution: In a sterile tube, dilute the stock solution to the desired final concentration using PBS or the appropriate cell culture medium. For example, to prepare 1 mL of a 5 µM working

solution, add 5 μ L of the 1 mM stock solution to 995 μ L of buffer or medium.

- Mixing: Gently mix the working solution by pipetting or inverting the tube.
- Use: Use the freshly prepared working solution immediately for your experiment.

Protocol 3: Preparation of IR-825 Working Solution for In Vivo Imaging (0.03 mg/mL)

- Thawing: Thaw a single aliquot of the 1 mM **IR-825** stock solution (equivalent to 0.824 mg/mL) at room temperature.
- Dilution: Dilute the stock solution with sterile PBS to achieve a final concentration of 0.03 mg/mL. For example, to prepare 1 mL of the working solution, you would need approximately 36.4 μ L of the 1 mM stock solution mixed with 963.6 μ L of sterile PBS.
- Mixing: Gently mix the solution thoroughly.
- Administration: The solution is now ready for intravenous injection. A common administration volume is 100 μ L.[3]

Safety Precautions

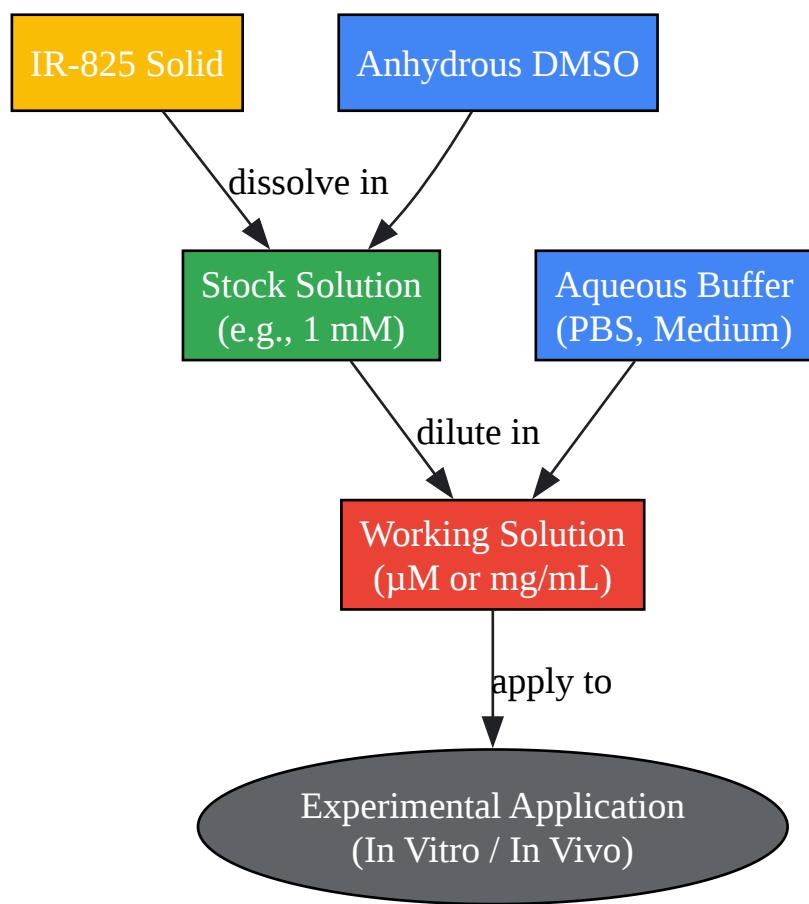
- Always handle **IR-825** and DMSO in a well-ventilated area.
- Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **IR-825** and DMSO for detailed safety information.

Visualizations



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Caption: Workflow for preparing **IR-825** stock and working solutions.

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Caption: Logical relationship of components for **IR-825** solution preparation.

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